

Personal protective equipment for handling 3-(2-chloropyridin-4-yl)oxyaniline

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Compound of Interest

Compound Name: 3-(2-chloropyridin-4-yl)oxyaniline

Cat. No.: B8567432

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Essential Safety and Handling Guide for 3-(2-chloropyridin-4-yl)oxyaniline

Disclaimer: No specific Safety Data Sheet (SDS) was found for **3-(2-chloropyridin-4-yl)oxyaniline** (CAS No. 943632-50-6). The following guidance is synthesized from safety data for structurally related compounds, including chloroanilines and chloropyridines. This information should be used for preliminary planning only, and it is imperative to obtain a compound-specific SDS from the supplier before handling.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-(2-chloropyridin-4-yl)oxyaniline**. The procedural guidance is based on the known hazards of similar chemical structures.

Immediate Safety and Personal Protective Equipment (PPE)

Given the chemical structure, which contains a chlorinated pyridine and an aniline moiety, **3-(2-chloropyridin-4-yl)oxyaniline** should be handled as a potentially hazardous substance. Aniline and its derivatives can be toxic by inhalation, ingestion, and skin absorption. Chlorinated pyridines can also be toxic and irritating. Therefore, stringent safety measures are necessary.

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[1\]](#)

Personal Protective Equipment (PPE): Always wear the following PPE when handling this compound:

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting, with side-shields, conforming to EN 166 (EU) or NIOSH (US). [2]
Face Shield	Recommended in addition to goggles, especially when handling larger quantities or if there is a splash hazard.	
Skin Protection	Gloves	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene). Inspect before use. [2] [3]
Lab Coat/Coveralls	Fire/flammable resistant and impervious clothing. [3]	
Respiratory Protection	Respirator	A full-face respirator with appropriate cartridges should be used if exposure limits are likely to be exceeded or if irritation is experienced. [2] [3]

Operational and Handling Plan

Handling:

- Avoid the formation of dust and aerosols.[\[2\]](#)[\[3\]](#)

- Do not breathe dust, mist, gas, or vapors.[1][4]
- Avoid contact with skin and eyes.[2][3]
- Wash hands thoroughly after handling.[1][4]
- Do not eat, drink, or smoke in the handling area.[1][4]
- Use non-sparking tools and prevent electrostatic discharge.[2][3]
- Keep the container tightly closed when not in use.[1][4]

Storage:

- Store in a dry, cool, and well-ventilated place.[1][5]
- Store locked up.[1][5]
- Keep away from incompatible materials such as strong oxidizing agents.[1][6]

Emergency and First Aid Measures

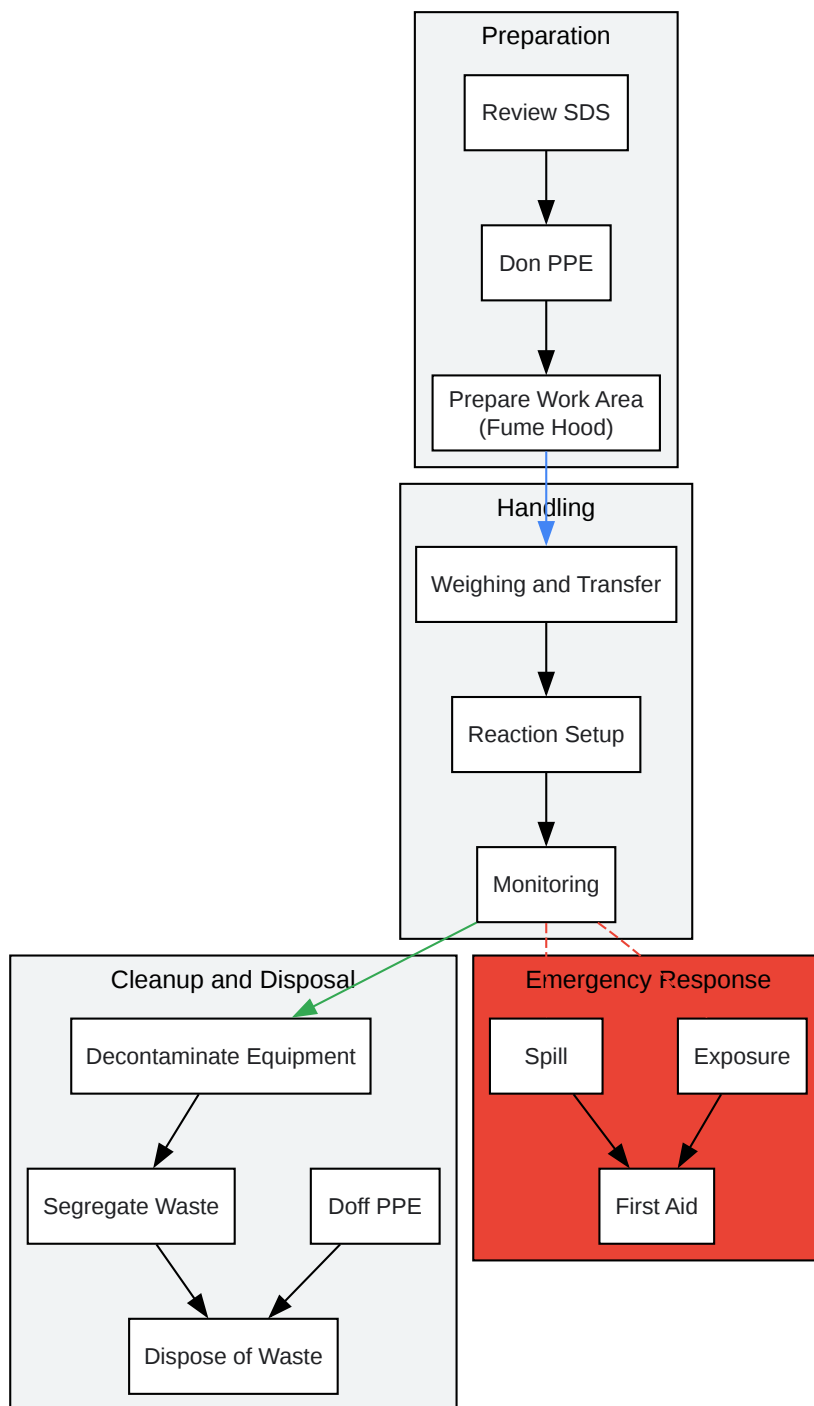
Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[1][4]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1][4]

Disposal Plan

- Dispose of this chemical and its container at an approved waste disposal plant.[1][4]
- Do not allow the chemical to enter drains, as it may be toxic to aquatic life.[3][4][5]
- Disposal should be in accordance with local, regional, and national hazardous waste regulations.[6] Chemical waste generators must ensure complete and accurate classification of the waste.[6]

Workflow for Safe Handling

Safe Handling Workflow for 3-(2-chloropyridin-4-yl)oxyaniline

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Caption: A workflow diagram illustrating the key steps for the safe handling of a hazardous chemical compound from preparation to disposal.

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